

Technical Guide: Solubility Profile & Characterization of 1,4-Dicarbamoylpiperazine

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Compound of Interest

Compound Name: 1,4-Piperazinedicarboxamide

CAS No.: 10581-05-2

Cat. No.: B082368

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Executive Summary

1,4-Dicarbamoylpiperazine (Piperazine-1,4-dicarboxamide) represents a specific class of symmetric bis-urea derivatives. Unlike its parent compound, piperazine, which is highly hygroscopic and water-soluble, the 1,4-dicarbamoyl derivative exhibits a distinct solubility profile governed by high crystal lattice energy.^[1]

This guide provides a technical analysis of its solubility behavior, contrasting aqueous systems with organic solvents.^{[1][2]} It establishes that while the molecule retains polar character, its strong intermolecular hydrogen-bonding network renders it sparingly soluble in common protic solvents (like ethanol) and insoluble in non-polar organics, while showing specific affinity for high-dielectric aprotic solvents (DMSO) and hot aqueous media.^[1]

Molecular Architecture & Thermodynamic Basis^[1]

To understand the solubility of 1,4-dicarbamoylpiperazine, one must analyze the competition between Crystal Lattice Energy (

) and Solvation Energy (

).[1]

Structural Analysis

The molecule consists of a central piperazine ring locked in a chair conformation, flanked by two planar urea (carbamoyl) groups.[1]

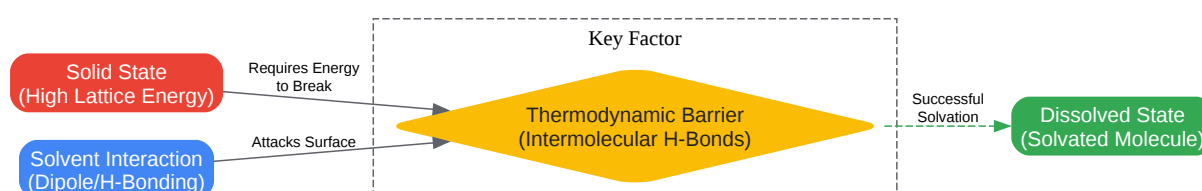
- H-Bond Donors: 4 (Amide hydrogens)[1]
- H-Bond Acceptors: 2 (Carbonyl oxygens)[1]

This 2:1 donor-to-acceptor ratio facilitates the formation of a robust, three-dimensional hydrogen-bonding network in the solid state. This "brick wall" effect significantly increases the melting point (often

) and reduces solubility in solvents unable to disrupt these intermolecular bonds.[1]

Solubility Mechanism Diagram

The following diagram illustrates the thermodynamic barrier to dissolution for bis-urea derivatives.



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Figure 1: Thermodynamic pathway of dissolution.[1] The high stability of the urea-urea interaction creates a significant barrier that only specific solvents can overcome.

Solvent Screening Analysis

The following matrix details the solubility behavior of 1,4-dicarbamoylpiperazine across standard solvent classes.

Comparative Solubility Matrix

Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Insight
Polar Protic (Aq)	Water ()	Sparingly Soluble	H-bonds with water compete with lattice, but lattice energy dominates at ambient temp.[1]
Polar Protic (Aq)	Water ()	Moderate/High	Thermal energy overcomes lattice forces; entropy favors dissolution.[1]
Polar Aprotic	DMSO, DMF	High	High dielectric constant and strong H-bond accepting capability disrupt urea-urea interactions efficiently.
Polar Protic (Org)	Methanol, Ethanol	Low/Very Low	Alkyl chains interfere with the necessary dense H-bonding network required to solvate the bis-urea core.[1]
Non-Polar	Hexane, Toluene, Ether	Insoluble	Lack of polarity prevents any interaction with the hydrophilic urea domains.[1]
Acidic Media	dilute HCl, Acetic Acid	Soluble	Protonation of the amide oxygen (or terminal nitrogen) introduces ionic character, drastically increasing solubility.[1]

The "Water Paradox"

While piperazine is freely soluble in water, the dicarbamoyl derivative precipitates from water during synthesis (e.g., reaction of piperazine with nitrourea).[1] This indicates that at neutral pH and room temperature, the cohesive forces of the solid crystal exceed the adhesive forces of hydration.[1] However, recrystallization is frequently performed from boiling water, exploiting the steep solubility-temperature gradient.[1]

Experimental Protocol: Solubility Determination

To generate precise quantitative data (g/L) for your specific lot or derivative, the following Shake-Flask Method (Modified OECD 105) is the gold standard.

Reagents & Equipment[1]

- Analyte: 1,4-dicarbamoylpiperazine (High Purity >98%).[1]
- Solvents: HPLC Grade Water, DMSO, Ethanol.[1]
- Equipment: Orbital shaker with temperature control, 0.45

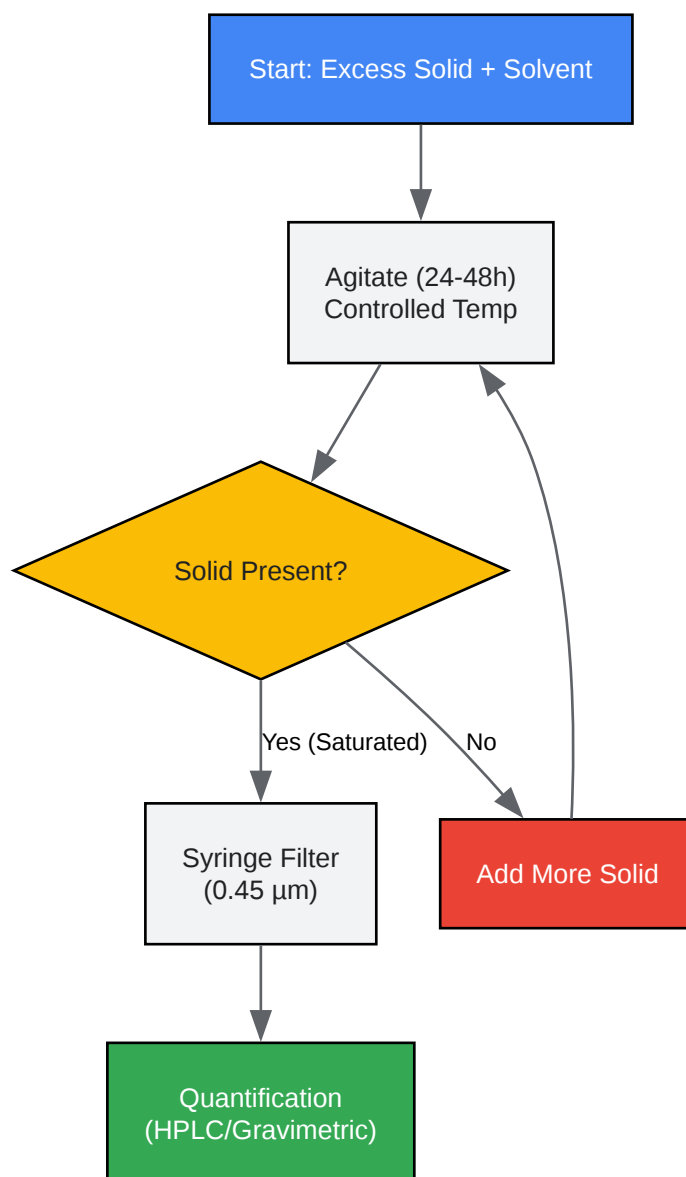
PTFE syringe filters, HPLC-UV or Gravimetric balance.

Step-by-Step Workflow

- Saturation: Add excess solid compound to the solvent in a glass vial (e.g., 50 mg in 5 mL).
- Equilibration: Agitate at fixed temperature (e.g.,) for 24–48 hours.
- Clarification: Centrifuge or filter the suspension through a 0.45 filter (pre-heated if testing hot solubility).
- Quantification:
 - Method A (HPLC): Dilute aliquot with DMSO/Water and analyze peak area against a calibration curve.

- Method B (Gravimetric): Evaporate a known volume of filtrate to dryness and weigh the residue (best for volatile solvents).[1]

Experimental Logic Diagram



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Figure 2: Validation workflow for solubility determination ensuring saturation equilibrium.

Applications & Implications

Purification Strategy

The solubility differential between water and ethanol is critical for purification.

- Crude Isolation: The synthesis reaction is often run in water; the product precipitates upon cooling, allowing easy filtration.[1]
- Refinement: Impurities (unreacted piperazine) remain in the aqueous mother liquor.[1]
Recrystallization can be achieved by dissolving in hot water and adding ethanol as an anti-solvent to force precipitation of high-purity crystals.

Formulation

For drug development applications involving this moiety:

- Liquid Formulations: Avoid pure aqueous buffers. Utilize co-solvent systems (e.g., PEG400/Water or DMSO/Water) to maintain solubility.[1]
- Solid Dispersions: Due to high lattice energy, this molecule is a candidate for amorphous solid dispersions (ASD) to improve bioavailability if used as an active pharmaceutical ingredient (API).[1]

References

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